

ammonium nonanoate temperature effects on herbicidal activity

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Ammonium nonanoate

CAS No.: 63718-65-0

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Ammonium Nonanoate: Mechanism & Key Properties

Ammonium nonanoate is a broad-spectrum, **non-selective contact herbicide** derived from nonanoic acid, a fatty acid found naturally in many plants and foods [1] [2]. Its mechanism and basic properties are well-established:

- **Mechanism of Action:** It is a contact herbicide that acts rapidly on above-ground plant tissues. Upon spray application, it penetrates the plant's waxy cuticle and disrupts cell membranes, causing a loss of cellular structure and moisture. This leads to rapid **cell leakage and desiccation**, with visible symptoms like wilting and browning often appearing within hours [1].
- **Key Characteristics:** It is **non-systemic** (does not translocate within the plant), has **no soil activity**, and is **OMRI Listed**, making it approved for use in organic production systems [1] [2].

Temperature Effects: Current Knowledge & Experimental Guidance

While a direct study on **ammonium nonanoate** was not found, the performance of herbicides is significantly influenced by environmental conditions.

General Principles of Temperature Effects on Herbicides

The table below summarizes how temperature typically affects herbicide efficacy, which can serve as a foundational hypothesis for your experiments on **ammonium nonanoate**.

Temperature Condition	Expected Impact on Herbicide Efficacy	Physiological Rationale
Ideal Range (65°F - 85°F)	Optimal efficacy for most POST herbicides [3].	Plants are actively growing; metabolism and herbicide absorption are high [3].
Cool/Cold (< 60°F)	Slower weed death; potential for reduced crop safety with some herbicides [3].	Plant metabolism slows, reducing the rate of herbicide degradation in crops and potentially leading to injury [3].
Hot (> 85°F)	Risk of crop injury for some herbicides; volatility can be a concern [3].	High stress conditions may make plants more susceptible; some herbicides become more volatile [3].

Based on its contact action, you might hypothesize that **ammonium nonanoate**'s initial efficacy (speed of burn) could increase with temperature due to faster penetration, but this needs validation.

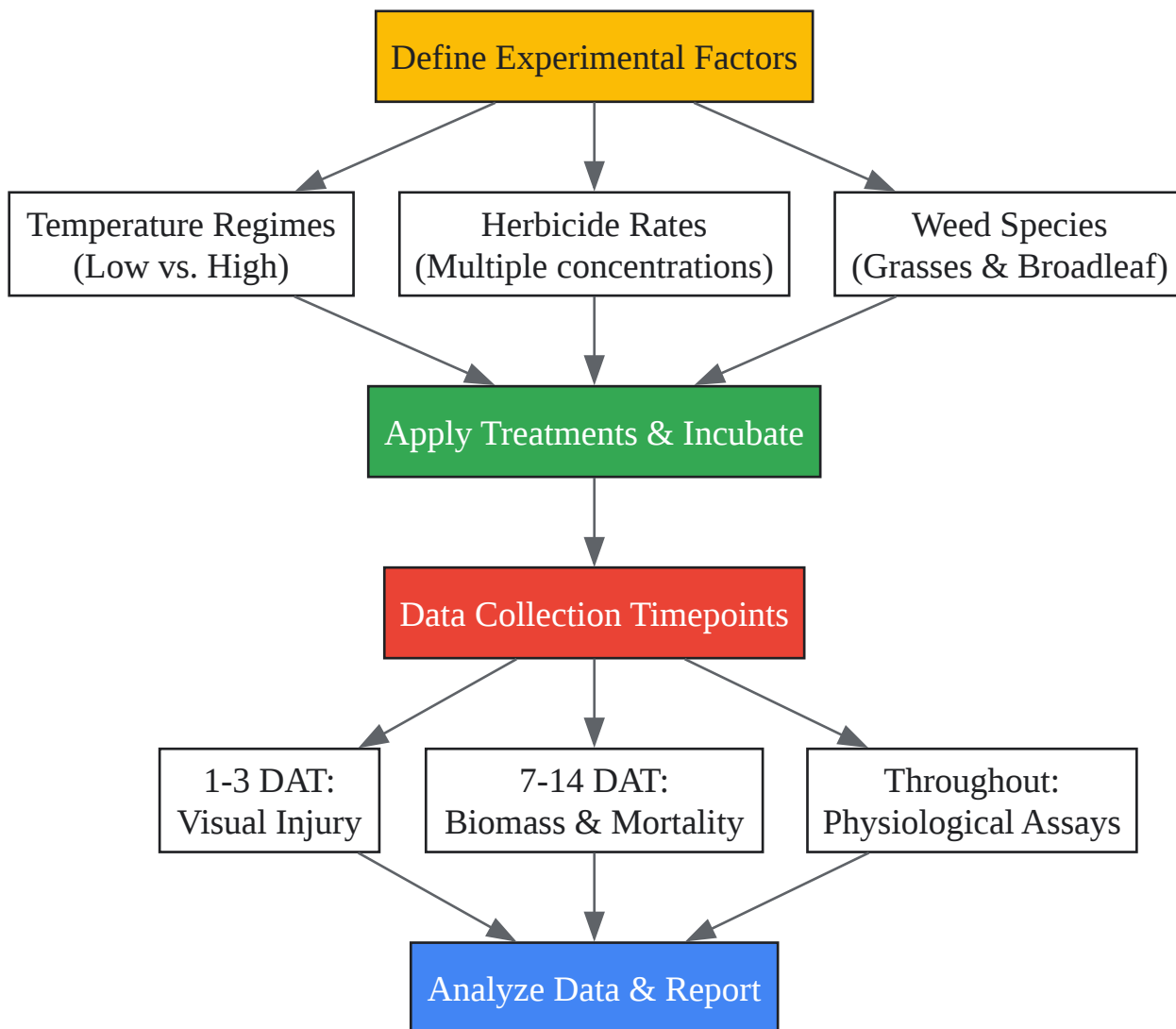
Suggested Experimental Protocol for Temperature Testing

To systematically evaluate the effect of temperature on **ammonium nonanoate**, you could adapt the methodologies used in recent herbicide studies.

- **Experimental Design:**
 - **Factor A (Temperature):** Establish controlled environment chambers with at least two distinct temperature regimes (e.g., **Low: 15°C** and **High: 30°C**) following application [4].
 - **Factor B (Herbicide Rate):** Test multiple application rates of **ammonium nonanoate** (e.g., from 7.2 kg·ha⁻¹ to 10.8 kg·ha⁻¹, or as per your target weed species) [5].
 - **Weed Species:** Select relevant weed species. Studies often use a range of grasses and broadleaf weeds to test efficacy [6] [4].
- **Key Response Variables to Measure:**

- **Visual Injury Assessment:** Document the speed and degree of leaf burn, chlorosis, and necrosis over 1, 3, 7, and 14 days after treatment (DAT) [6].
- **Biomass Reduction:** Measure fresh and dry shoot weight of treated weeds at 14 DAT to quantify control [4].
- **Physiological & Biochemical Markers:** For a deeper mechanistic insight, consider measuring:
 - **Ion Leakage:** A key indicator of cell membrane damage [6].
 - **Chlorophyll Content:** Use a SPAD meter to quantify chlorophyll loss [6].
 - **Enzyme Activity:** Assess the activity of antioxidant enzymes like SOD (superoxide dismutase) and catalase, as these can be impacted by herbicide-induced stress [6].

The following diagram outlines this suggested experimental workflow:



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FAQs for Technical Support

Q1: Why is complete spray coverage critical for ammonium nonanoate's efficacy? As a **strict contact herbicide** with no systemic movement, **ammonium nonanoate** only affects the plant tissues it directly contacts. Incomplete coverage will leave untreated areas to regrow, often necessitating a follow-up application for perennial weeds or well-established plants [1].

Q2: Does ammonium nonanoate show soil activity or pose a residual threat? No. **Ammonium nonanoate** is documented as having **no soil activity**. It breaks down rapidly in the environment and does not provide residual weed control [1] [2].

Q3: What is a typical application rate for research on annual weeds? Studies have investigated rates such as **7.2 and 10.8 kg·ha⁻¹ (a.i.)** for weed control. The optimal rate can depend on the weed species, its growth stage, and the application volume [5].

Key Considerations for Researchers

- **Formulation Stability:** Future research could explore formulating **ammonium nonanoate** into **nanoemulsions** to enhance its stability and efficacy, a technique that has shown promise with other essential oil-based herbicides [6].
- **Synergy with Other Methods:** Given its contact nature, its performance in an integrated system—such as combined with light cultivation (e.g., tine-weeding) or other organic herbicides—should be evaluated for sustainable weed management protocols [5].

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To cite this document: Smolecule. [ammonium nonanoate temperature effects on herbicidal activity].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b696831#ammonium-nonanoate-temperature-effects-on-herbicidal-activity>]

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